Magnesium tin oxide

• CAS No.: 39467-03-3

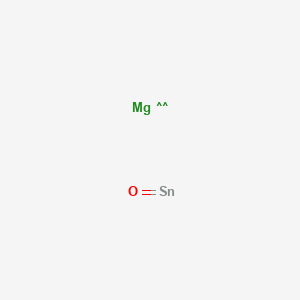

• Molecular Formula: MgOSn
• Molecular Weight: 159.01 g/mol
• InChI: InChI=1S/Mg.O.Sn
• InChI Key: WODQBLHHDJHFLM-UHFFFAOYSA-N
• SMILES: O=[Sn].[Mg]

Description

Magnesium tin oxide (Mg-Sn-O) is a transparent conducting oxide (TCO) characterized by high optical transmittance (>80% for 320 nm films) and moderate electrical conductivity, making it suitable for optoelectronic applications such as solar cells and touchscreens . It is synthesized via methods like electron beam evaporation followed by annealing , or chemical co-precipitation for doped variants . Structurally, Mg-Sn-O can exist as a mixed oxide (e.g., MgSnO₃ or Mg₂SnO₄) or as a composite where MgO and SnO₂ phases coexist . Its band gap (~3.5 eV) bridges the properties of SnO₂ and MgO, offering a balance between conductivity and optical transparency .

Chemical Reactions Analysis

Photocatalytic Reactions

Magnesium doping enhances visible-light-driven redox activity:

• Organic Pollutant Degradation :
  Mg-doped ZTO degrades 98% of rhodamine B (RhB) dye in 100 minutes under visible light, outperforming undoped ZTO (62% degradation) . The reaction follows pseudo-first-order kinetics:

  $$\text{Rate constant }k=0.035\,\text{min}^{-1}\,(\text{Mg ZTO})\,\text{vs }0.012\,\text{min}^{-1}\,(\text{undoped})$$

• Antibacterial Activity :
  Mg-ZTO generates hydroxyl radicals (- OH) and superoxide (O₂- ⁻), achieving 99.76% inactivation of E. coli and 96.96% of S. aureus within 1 hour .

Band Gap Engineering

Magnesium doping modulates SnO₂’s electronic structure:

Mg Doping (%)	Band Gap (eV)	Effect
0	3.60	Baseline SnO₂
2	3.78	Band gap widening due to Mg substitution
8	3.65	Band gap narrowing from interstitial Mg

The widened band gap at low Mg concentrations improves charge carrier separation, while interstitial doping at higher levels introduces mid-gap states .

Redox and Surface Reactions

• Oxygen Vacancy Formation :
  Mg²⁺ doping creates oxygen vacancies (VO- - ), enhancing surface reactivity:

  $$\text{Mg}^{2+}+\text{SnO}_2\rightarrow \text{Mg}_{\text{Sn}}''+\text{VO}^{--}+\frac{1}{2}\text{O}_2(g)$$

  These vacancies act as electron traps, reducing recombination rates .

• CO₂ and H₂O Adsorption :
  Mg-doped SnO₂ exhibits stronger chemisorption of CO₂ and H₂O compared to pure SnO₂, with adsorption energies (Eₐ) of −0.62 eV and −0.18 eV, respectively .

Thermal and Chemical Stability

• Thermal Decomposition :
  Mg-doped SnO₂ remains stable up to 600°C, while undoped SnO₂ decomposes at 550°C .

• Acid/Base Resistance :
  Stable in pH 4–10 due to MgO’s buffering effect, but dissolves in concentrated HCl:

  $$\text{Mg SnO}_2+6\text{HCl}\rightarrow \text{MgCl}_2+\text{SnCl}_4+3\text{H}_2\text{O}$$

Comparison with Similar Compounds

Data Table: Key Properties of Mg-Sn-O and Similar Oxides

Compound	Band Gap (eV)	Conductivity (S/cm)	Transmittance (%)	Key Applications	References
Magnesium Tin Oxide	~3.5	Moderate (TCO-grade)	>80	Solar cells, displays
SnO₂	3.6	Moderate	~85	Gas sensors, TCOs
ITO	~3.7	~10⁴	>90	Displays, touch screens
ZnO	3.2	High	~80	Sensors, LEDs
MgO	7.8	Insulating	N/A	Catalysts, thermal coatings

Applications of Mg-Sn-O:

• Optoelectronics : As a TCO in tandem solar cells and anti-reflective coatings .
• Sensors: Mg-doped SnO₂ variants detect ethanol and volatile organic compounds (VOCs) with high sensitivity .
• Catalysis: Composite MgO-SnO₂ structures degrade pollutants efficiently .

Advantages Over Peers:

• Cost : Avoids indium, unlike ITO .
• Versatility : Tunable properties via doping or composite formation .

Challenges:

• Lower conductivity than ITO limits use in high-performance displays.
• Synthesis complexity for phase-pure Mg-Sn-O requires precise annealing .
